

Preclinical Administration of 4-Hydroxy-4-methylpentanoic Acid: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Hydroxy-4-methylpentanoic acid**

Cat. No.: **B1260482**

[Get Quote](#)

Introduction: Unveiling the Specificity of a GHB Analog

4-Hydroxy-4-methylpentanoic acid, also known as UMB68, is a tertiary alcohol and a structural analog of the neurotransmitter and psychoactive drug, γ -hydroxybutyric acid (GHB). [1][2] In the landscape of neuropharmacological research, UMB68 presents itself as a valuable tool due to its selective affinity for the GHB receptor.[1][2] Unlike GHB, which also exhibits activity at the GABAB receptor, UMB68 does not bind to GABAergic receptors.[1][2] This specificity allows for the targeted investigation of the physiological and behavioral roles of the GHB receptor system in isolation, providing a clearer understanding of its function.

This document serves as a comprehensive guide for researchers, scientists, and drug development professionals on the administration of **4-Hydroxy-4-methylpentanoic acid** in preclinical studies. It provides detailed protocols, formulation guidance, and insights into the experimental design for *in vivo* investigations, grounded in scientific literature and established laboratory practices.

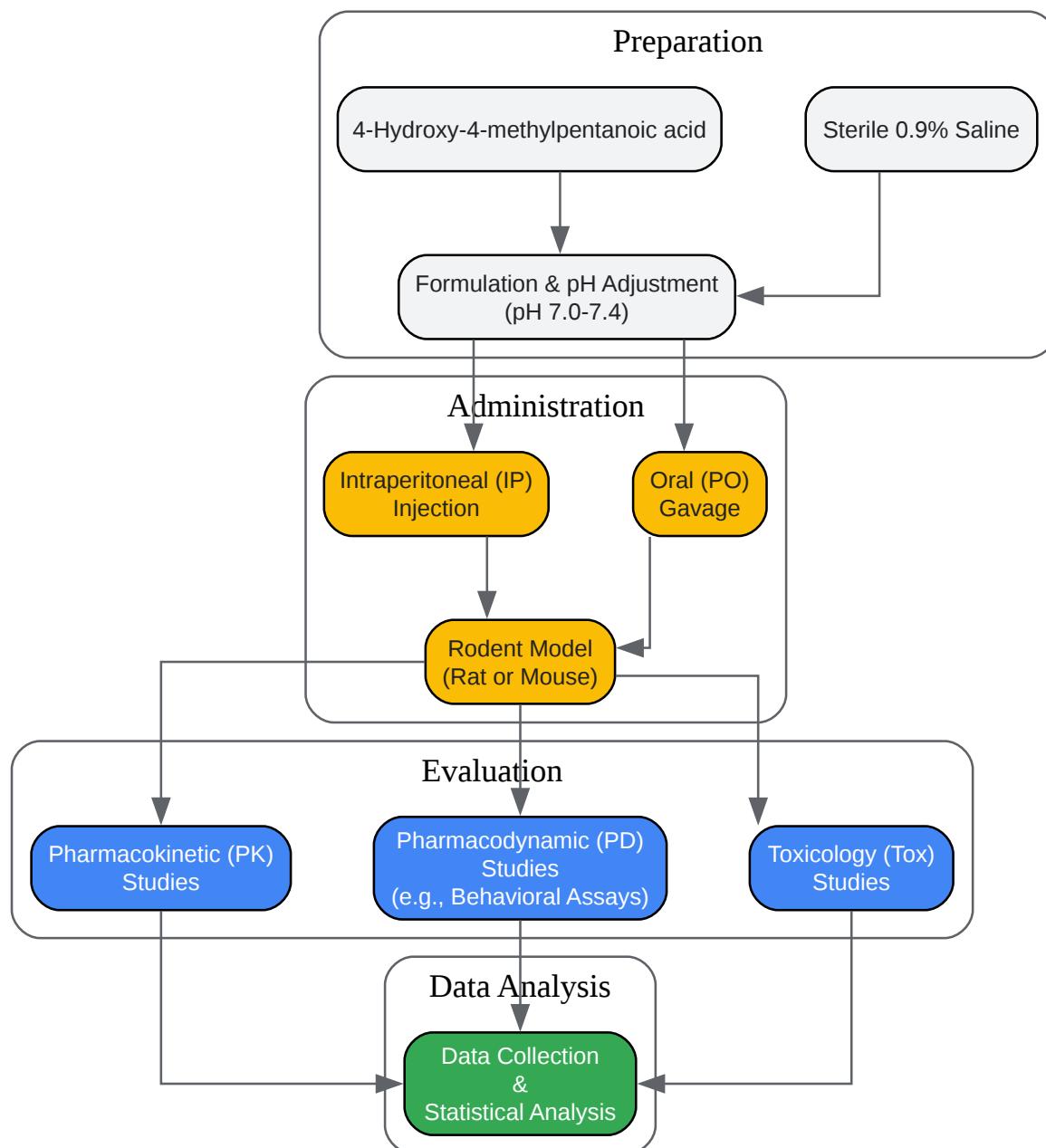
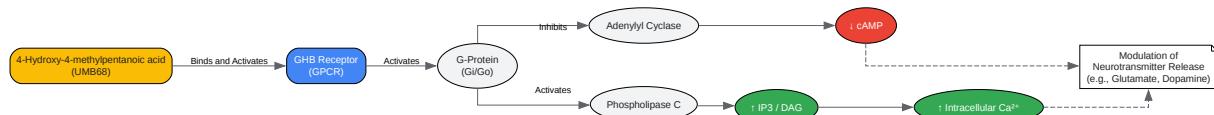
Physicochemical Properties of 4-Hydroxy-4-methylpentanoic Acid

A thorough understanding of the physicochemical properties of a compound is fundamental for its appropriate formulation and administration in preclinical models.

Property	Value	Source
IUPAC Name	4-Hydroxy-4-methylpentanoic acid	--INVALID-LINK--[3]
Synonyms	UMB68, 4-Hydroxy-4-methylpentanoate	--INVALID-LINK--[3]
CAS Number	23327-19-7	--INVALID-LINK--[3]
Molecular Formula	C ₆ H ₁₂ O ₃	--INVALID-LINK--[3]
Molar Mass	132.16 g/mol	--INVALID-LINK--[3]

Mechanism of Action: A Selective GHB Receptor Ligand

4-Hydroxy-4-methylpentanoic acid's primary mechanism of action is its selective binding to and activation of the GHB receptor. This receptor is a G-protein coupled receptor (GPCR) found in the central nervous system. The selective nature of UMB68 is its key advantage in research, as it allows for the deconvolution of GHB's effects, which are complicated by its dual action on both GHB and GABAB receptors.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. iacuc.ucsf.edu [iacuc.ucsf.edu]
- 2. intuitionlabs.ai [intuitionlabs.ai]
- 3. 21 CFR Part 58 - GOOD LABORATORY PRACTICE FOR NONCLINICAL LABORATORY STUDIES | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [law.cornell.edu]
- To cite this document: BenchChem. [Preclinical Administration of 4-Hydroxy-4-methylpentanoic Acid: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1260482#4-hydroxy-4-methylpentanoic-acid-administration-in-preclinical-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com